

CDK9-IN-15: A Chemical Probe for Elucidating CDK9 Function

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclin-dependent kinase 9 (CDK9) is a critical regulator of transcriptional elongation. As the catalytic subunit of the positive transcription elongation factor b (P-TEFb), CDK9 phosphorylates the C-terminal domain of RNA Polymerase II, a key step in the transition from abortive to productive transcription. Dysregulation of CDK9 activity has been implicated in a variety of diseases, including cancer, making it a compelling target for therapeutic intervention. Chemical probes are indispensable tools for dissecting the biological functions of proteins and validating them as drug targets. **CDK9-IN-15** (also known as KB-0742) has emerged as a potent and selective chemical probe for interrogating the function of CDK9 in cellular and in vivo models. This technical guide provides a comprehensive overview of **CDK9-IN-15**, including its biochemical and cellular activity, selectivity profile, and detailed experimental protocols for its characterization and use.

Quantitative Data

The following tables summarize the key quantitative data for **CDK9-IN-15** (KB-0742), demonstrating its potency and selectivity for CDK9.

Table 1: Biochemical Potency and Selectivity of CDK9-IN-15 (KB-0742)[1][2][3][4]



Target	IC50 (nM)	Selectivity (Fold vs. CDK9)	
CDK9/cyclin T1	6	1	
CDK1/cyclin B	>10,000	>1667	
CDK2/cyclin A	330	55	
CDK3/cyclin E	>10,000	>1667	
CDK4/cyclin D1	>10,000	>1667	
CDK5/p25	590	98	
CDK6/cyclin D3	>10,000	>1667	
CDK7/cyclin H	530	88	
CDK8/cyclin C	>10,000	>1667	

Data is presented as the geometric mean of two independent IC50 determinations at 10 μ M ATP concentration.

Table 2: Cellular Activity of **CDK9-IN-15** (KB-0742) in Triple-Negative Breast Cancer (TNBC) Cell Lines[1][5]

Cell Line	GI50 (nM)	IC50 (nM)	Apoptosis Induction
HCC1143	530	600	Yes
HCC1187	700	800	Yes
HCC1395	1000	1200	Yes
HCC1806	600	700	Yes
HCC70	600	700	No

GI50: 50% growth inhibition; IC50: 50% inhibitory concentration (cytotoxic effect).

Signaling Pathway

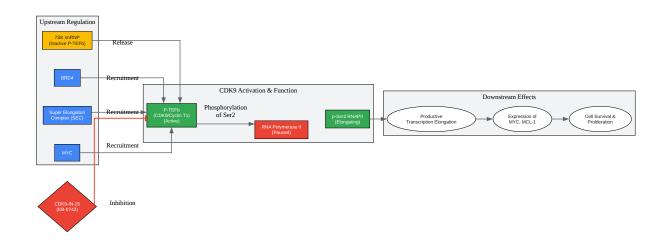




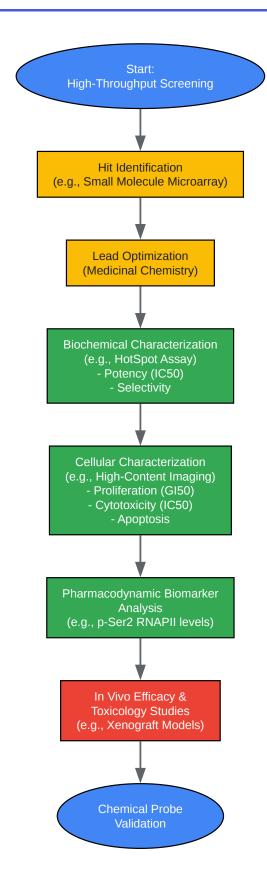


CDK9 plays a central role in regulating gene transcription. The following diagram illustrates the canonical CDK9 signaling pathway and the mechanism of action of **CDK9-IN-15**.









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- To cite this document: BenchChem. [CDK9-IN-15: A Chemical Probe for Elucidating CDK9 Function]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7806049#cdk9-in-15-as-a-chemical-probe-for-cdk9-function]

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